

# Pinoxaden Performance in Wheat and Barley: A Comparative Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Pinoxaden

Cat. No.: B166648

[Get Quote](#)

An objective analysis of **Pinoxaden**'s efficacy and crop safety across various wheat and barley cultivars, supported by experimental data.

**Pinoxaden** is a post-emergence herbicide widely used for the control of grassy weeds in cereal crops. Its efficacy and selectivity are crucial for maximizing crop yield and quality. This guide provides a comprehensive comparison of **Pinoxaden**'s performance in different wheat and barley cultivars, based on available research and experimental data. The information is intended for researchers, scientists, and crop protection professionals.

## Performance of Pinoxaden in Wheat Cultivars

**Pinoxaden** generally exhibits high efficacy against a broad spectrum of grass weeds in wheat, coupled with excellent crop safety. However, performance can vary depending on the cultivar, application rate, and environmental conditions.

The following table summarizes the performance of **Pinoxaden** in terms of weed control and impact on wheat yield from a field study. The study highlights **Pinoxaden**'s effectiveness against *Phalaris minor*, a problematic weed in wheat cultivation.

| Treatment            | Dose (g a.i./ha) | Weed Dry Weight (g/m <sup>2</sup> ) | Grain Yield ( kg/ha ) |
|----------------------|------------------|-------------------------------------|-----------------------|
| Pinoxaden            | 40               | Data not available                  | 5659                  |
| Pinoxaden            | 45               | Data not available                  | 5659                  |
| Pinoxaden            | 90               | Data not available                  | Data not available    |
| Clodinafop propargyl | 60               | Data not available                  | Data not available    |
| Sulfosulfuron        | 25               | Data not available                  | Data not available    |
| Hand Weeding         | -                | Data not available                  | Data not available    |
| Weedy Check          | -                | Data not available                  | 2804                  |

Data sourced from a study on the bio-efficacy of **Pinoxaden** on weed flora and yield of wheat. Note: Specific weed dry weight data for each treatment was not provided in the source.

Another study reported that **Pinoxaden** applied at 35 g/ha was as effective as clodinafop at 60 g/ha, fenoxaprop at 100 g/ha, and sulfosulfuron at 25 g/ha in controlling grass weeds in wheat.<sup>[1]</sup> In fields dominated by grass weeds, wheat yields were similar across these herbicide treatments.<sup>[1]</sup> **Pinoxaden** was also found to be highly selective to wheat, with only minimal phytotoxicity (3.3% visual toxicity) observed at a high application rate of 200 g/ha.<sup>[1]</sup>

## Performance of Pinoxaden in Barley Cultivars

**Pinoxaden** is also recognized for its excellent safety profile in barley. A screening of eighteen different barley genotypes, including both two-row and six-row types, showed no visual phytotoxicity to **Pinoxaden** at both the recommended dose (30 g/ha) and a double dose (60 g/ha).<sup>[1]</sup> This broad tolerance makes **Pinoxaden** a reliable choice for weed management in diverse barley cultivation systems.

The following table presents data on the phytotoxicity of **Pinoxaden** on various barley genotypes.

| Barley Genotype Type | Number of Genotypes | Phytotoxicity at 30 g/ha (%) | Phytotoxicity at 60 g/ha (%) |
|----------------------|---------------------|------------------------------|------------------------------|
| Two-row              | 3                   | 0                            | 0                            |
| Six-row              | 15                  | 0                            | 0                            |

Data from a study on the sensitivity of 18 barley genotypes to **Pinoxaden**.[\[1\]](#)

Furthermore, **Pinoxaden** at 30 g/ha has been shown to effectively control isoproturon-resistant *Phalaris minor* in barley, leading to a 21.6% higher yield compared to isoproturon application. This demonstrates **Pinoxaden**'s utility in managing herbicide-resistant weed populations.

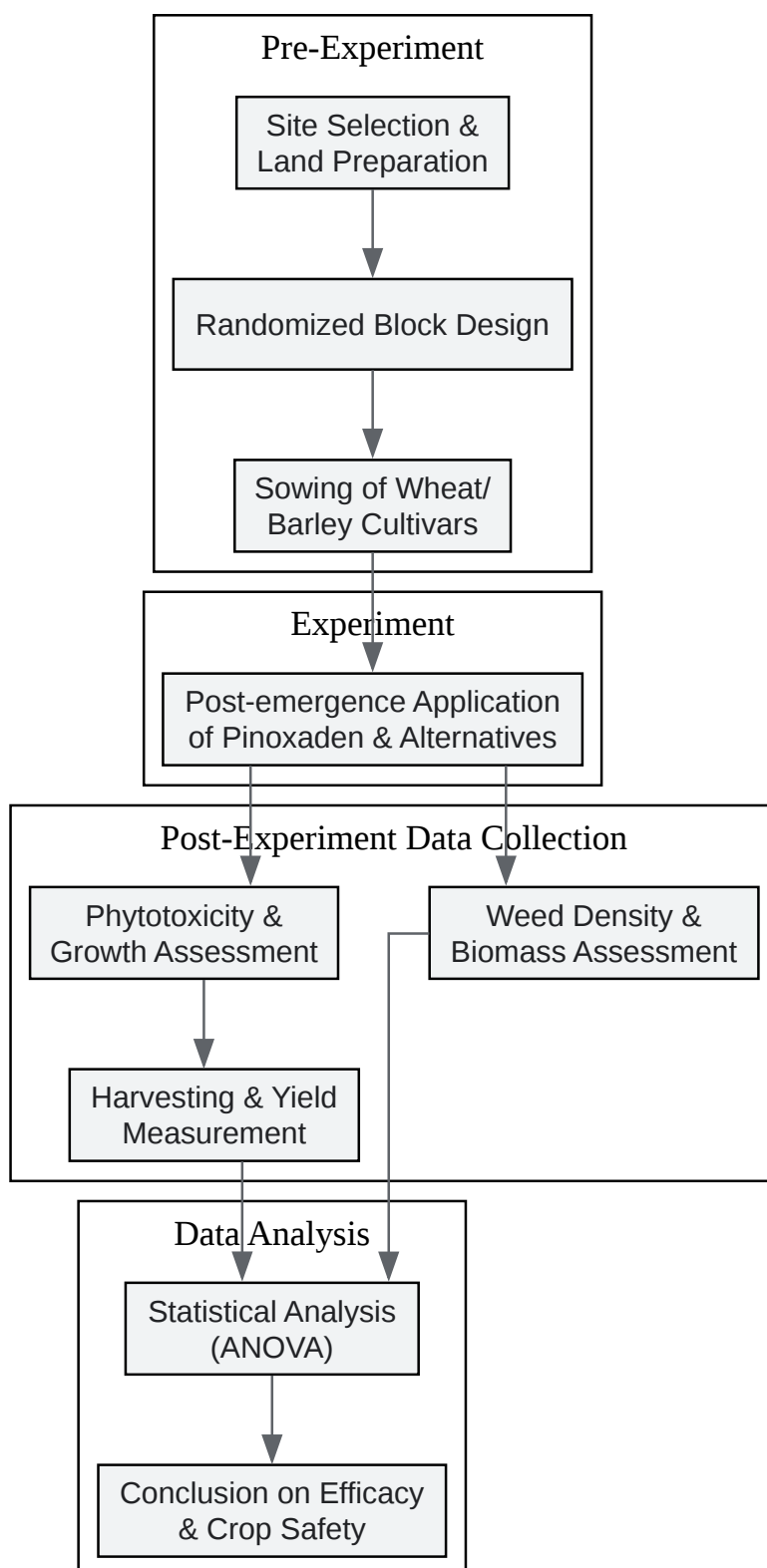
## Experimental Protocols

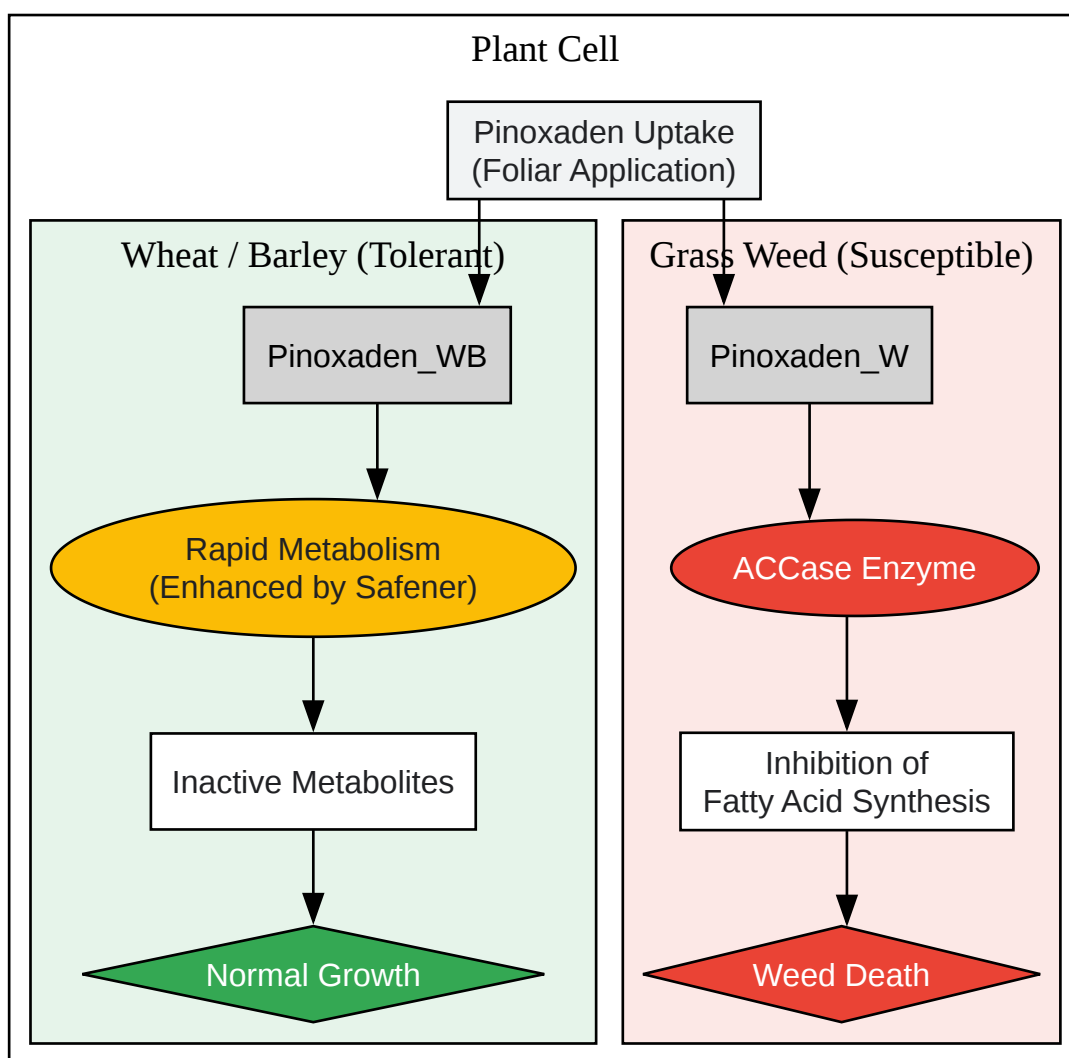
The data presented in this guide is based on field and laboratory experiments. A general methodology for such studies is outlined below.

Field Trial Protocol for Herbicide Efficacy and Crop Tolerance Assessment:

- **Site Selection and Preparation:** The experimental site is chosen based on a history of uniform weed infestation. The land is prepared according to standard agricultural practices for the specific crop (wheat or barley).
- **Experimental Design:** A randomized complete block design is typically used with multiple replications (usually three or four) for each treatment.
- **Plot Size:** Individual plot sizes are established to be large enough to minimize edge effects and allow for accurate data collection.
- **Sowing:** Certified seeds of the selected wheat or barley cultivars are sown at a recommended seed rate and row spacing.
- **Herbicide Application:** **Pinoxaden** and other comparative herbicides are applied post-emergence at specified growth stages of the crop and weeds. Application is carried out using a calibrated sprayer to ensure uniform coverage.
- **Data Collection:**

- **Weed Control Efficacy:** Weed density (number of weeds per unit area) and weed dry weight (biomass) are recorded at specific intervals after herbicide application. Visual ratings of weed control are also often performed on a percentage scale (0% = no control, 100% = complete control).
- **Crop Phytotoxicity:** Crop injury is visually assessed at regular intervals after application, rating symptoms such as stunting, chlorosis, and necrosis on a scale of 0 to 100%.
- **Crop Growth and Yield Parameters:** Plant height, number of tillers, and at the end of the season, grain yield and thousand-grain weight are measured.
- **Statistical Analysis:** The collected data is subjected to analysis of variance (ANOVA) to determine the statistical significance of the differences between treatments.





[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. pub.isa-india.in [pub.isa-india.in]
- To cite this document: BenchChem. [Pinoxaden Performance in Wheat and Barley: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b166648#pinoxaden-performance-in-different-wheat-and-barley-cultivars>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)